

An In-depth Technical Guide to the Chemical Properties of Carboxy-PTIO

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Compound of Interest

Compound Name: Carboxy-PTIO

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties of 2-(4-Carboxyphenyl)-4,4,5,5-tetramethylimidazoline-1-oxyl-3-oxide (**Carboxy-PTIO**), a pivotal tool in nitric oxide (NO) research. This document details its function as a potent NO scavenger, its physicochemical characteristics, and its application in elucidating NO-dependent signaling pathways.

Core Chemical Properties

Carboxy-PTIO is a water-soluble and stable organic radical that serves as a potent scavenger of nitric oxide.^{[1][2]} Its chemical structure features a nitronyl nitroxide moiety, which is responsible for its radical nature and reactivity towards NO. The presence of a carboxyl group on the phenyl ring enhances its water solubility compared to its parent compound, PTIO.^[3]

Physicochemical Properties

Carboxy-PTIO is typically supplied as a potassium or sodium salt to further improve its solubility and stability.^[3] The solid form is stable for years when stored at -20°C, while aqueous solutions are less stable and it is recommended to prepare them fresh.^{[4][5]}

Table 1: Physical and Chemical Properties of **Carboxy-PTIO**

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₇ N ₂ O ₄	[6]
Molecular Weight	277.30 g/mol	[6]
Appearance	Crystalline solid	[4]
Storage Temperature	-20°C (solid)	[4]
Stability	≥ 4 years at -20°C (solid)	[4]

Solubility

The solubility of **Carboxy-PTIO** has been determined in various solvents, making it adaptable for a range of experimental setups.

Table 2: Solubility of **Carboxy-PTIO**

Solvent	Solubility	Reference
Water	100 mg/mL	
Phosphate-Buffered Saline (PBS, pH 7.2)	~35 mg/mL	[4]
Ethanol	1.6 mg/mL	[4]
Dimethyl Sulfoxide (DMSO)	1.4 mg/mL	[4]
Dimethylformamide (DMF)	3.3 mg/mL	[4]

Stability

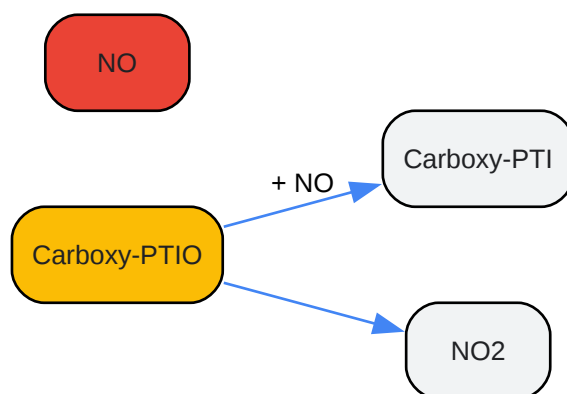
While the solid form of **Carboxy-PTIO** is highly stable, its stability in aqueous solutions is limited. It is recommended that aqueous solutions be prepared fresh and used within the same day. For longer-term storage, solutions in DMSO or distilled water may be stored at -20°C for up to one month.

Nitric Oxide Scavenging

The primary and most significant chemical property of **Carboxy-PTIO** is its ability to react with and neutralize nitric oxide. This reaction is rapid and forms the basis of its use as an NO scavenger in biological systems.[7]

Reaction Mechanism

Carboxy-PTIO, a nitronyl nitroxide, reacts with nitric oxide in a stoichiometric manner to form the corresponding imino nitroxide, Carboxy-PTI, and nitrogen dioxide (NO₂).[1][8]



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Reaction of **Carboxy-PTIO** with Nitric Oxide.

Reaction Kinetics

The reaction between PTIO derivatives and nitric oxide is complex. While the direct reaction rate of **Carboxy-PTIO** with NO is described as rapid, the subsequent reactions of the products are also important. The oxidized form of PTIO (PTIO⁺) reacts with NO at a rate approximately 30-fold higher than the reaction of PTIO with NO or superoxide (O₂⁻).[8] The rate constant for the reaction of PTIOs with nitrogen dioxide (*NO₂) to form the oxoammonium cation (PTIO⁺) is in the range of (1.5 - 2) x 10⁷ M⁻¹s⁻¹. [8]

Experimental Protocols

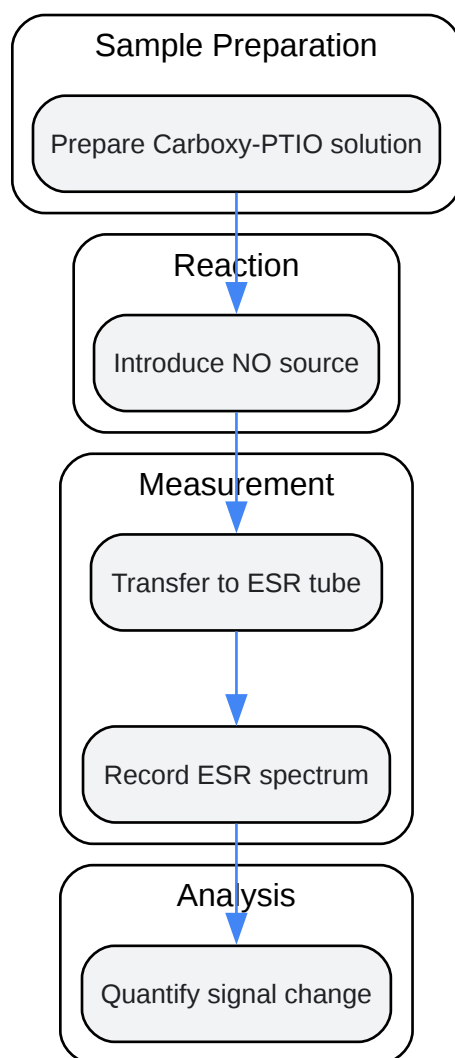
Quantification of Nitric Oxide Scavenging using Electron Spin Resonance (ESR) Spectroscopy

ESR spectroscopy is a key technique for monitoring the reaction between **Carboxy-PTIO** and NO.[9] The paramagnetic nature of both the nitronyl nitroxide (**Carboxy-PTIO**) and the resulting

imino nitroxide (Carboxy-PTI) allows for their detection and quantification.

Methodology:

- **Sample Preparation:** Prepare a solution of **Carboxy-PTIO** in a suitable buffer (e.g., phosphate buffer, pH 7.4).
- **NO Generation:** Introduce a source of nitric oxide to the **Carboxy-PTIO** solution. This can be an NO donor compound or gas.
- **ESR Measurement:** Immediately transfer the reaction mixture to a quartz capillary tube and place it in the cavity of the ESR spectrometer.
- **Spectral Acquisition:** Record the ESR spectrum at room temperature. The spectrum of **Carboxy-PTIO** is a characteristic five-line signal, which changes to a seven-line signal corresponding to Carboxy-PTI upon reaction with NO.
- **Quantification:** The decrease in the signal intensity of **Carboxy-PTIO** and the increase in the signal intensity of Carboxy-PTI can be used to quantify the amount of scavenged NO.



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Workflow for ESR-based NO scavenging assay.

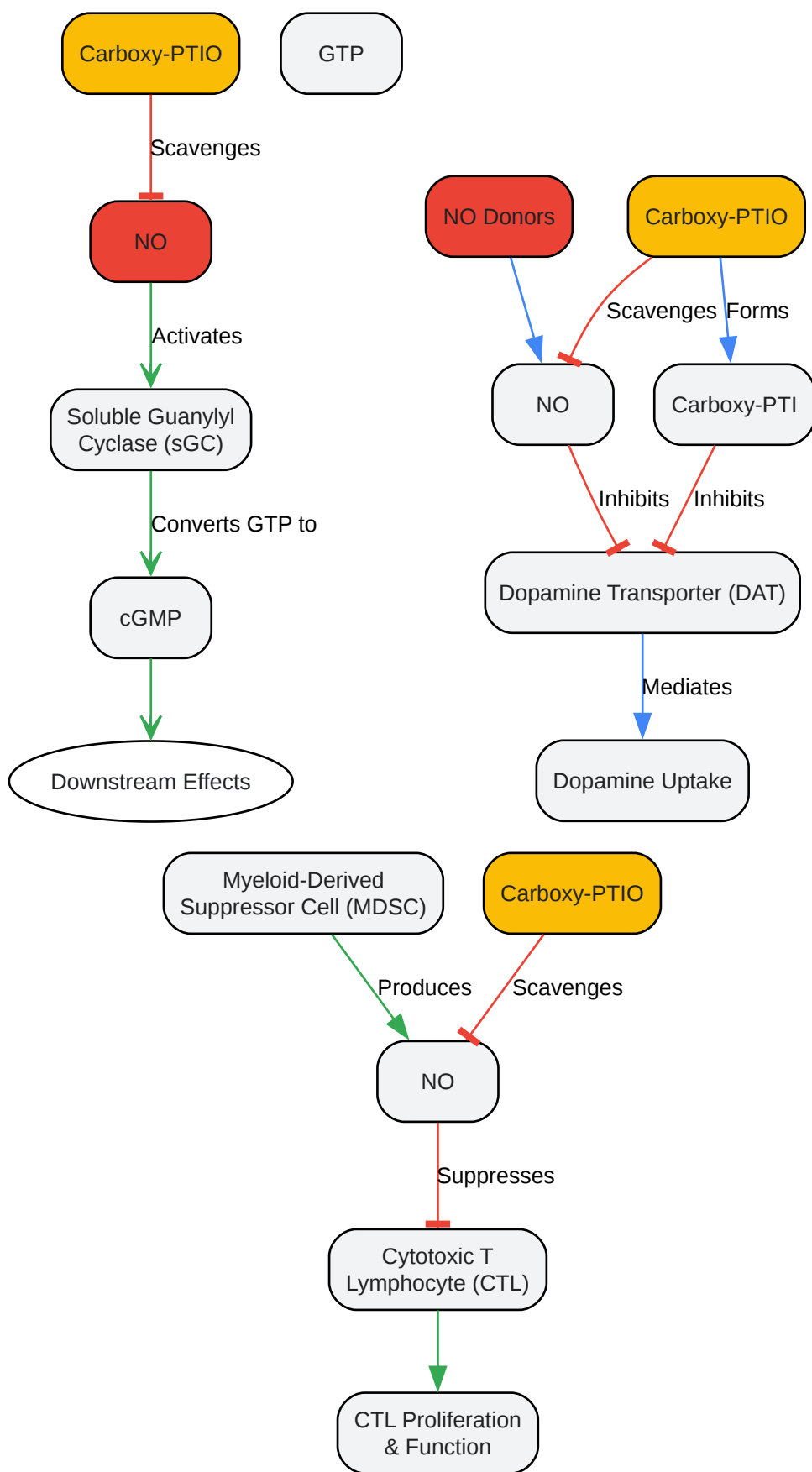
Applications in Signaling Pathways

Carboxy-PTIO is an invaluable tool for investigating the role of nitric oxide in various biological signaling pathways. By scavenging NO, it allows researchers to determine whether a particular physiological response is NO-dependent.

cGMP Signaling Pathway

Nitric oxide is a key activator of soluble guanylyl cyclase (sGC), leading to the production of cyclic guanosine monophosphate (cGMP), a second messenger involved in processes like

smooth muscle relaxation. **Carboxy-PTIO** has been shown to potently inhibit NO-induced accumulation of cGMP.[\[10\]](#)



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